

4-Isopropyl-2-cyclohexenone: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: 4-Isopropyl-2-cyclohexenone

CAS No.: 500-02-7

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An In-depth Examination of its Physicochemical Properties, Synthesis, and Reactivity for Researchers, Scientists, and Drug Development Professionals

Abstract

4-Isopropyl-2-cyclohexenone, also known as cryptone, is a naturally occurring monoterpene and a versatile synthetic intermediate.^[1] Its unique structural motif, an α,β -unsaturated ketone within a cyclohexene ring, imparts a rich and varied reactivity profile, making it a valuable building block in organic synthesis.^[2] This guide provides a comprehensive overview of the physicochemical properties, spectroscopic signature, synthesis, and characteristic reactions of **4-isopropyl-2-cyclohexenone**, with a particular focus on its applications in the construction of complex molecular architectures relevant to drug discovery and development.

Introduction: The Significance of a Versatile Ketone

4-Isopropyl-2-cyclohexenone is a member of the cyclohexenone class of organic compounds.^[1] Found in various natural sources such as *Heracleum dissectum* and *Zingiber mioga*, it contributes to the characteristic spicy, woody, and minty aroma of these plants.^{[1][2]} Beyond its sensory properties, the true value of this molecule lies in its chemical reactivity. The

presence of an α,β -unsaturated ketone functional group creates two key electrophilic sites: the carbonyl carbon and the β -carbon of the alkene.[2] This dual reactivity allows for a wide array of chemical transformations, establishing it as a foundational tool for synthetic chemists.[2]

The cyclic nature of **4-isopropyl-2-cyclohexenone** imposes conformational constraints that can significantly influence the stereochemical outcome of its reactions, a critical consideration in the synthesis of chiral molecules and complex natural products.[2] Its ability to undergo conjugate additions (Michael additions), carbonyl group modifications, and double bond functionalization makes it an ideal scaffold for introducing molecular diversity and building complex frameworks.[2] This versatility has positioned **4-isopropyl-2-cyclohexenone** as a key precursor in the synthesis of more intricate cyclohexenone and cyclohexanone derivatives, including bicyclic compounds.[2]

Physicochemical and Spectroscopic Profile

A thorough understanding of a molecule's physical and spectral properties is paramount for its effective use in a research and development setting. This section details the key physicochemical parameters and provides an analysis of the spectroscopic data for **4-isopropyl-2-cyclohexenone**.

Physical and Chemical Properties

The physical properties of **4-isopropyl-2-cyclohexenone** are summarized in the table below. It is a colorless to pale yellow liquid with a distinct spicy and woody odor.[2] It is largely insoluble in water but soluble in organic solvents like ethanol and oils.[1][2]

Property	Value	Reference
Molecular Formula	C ₉ H ₁₄ O	[1][2]
Molecular Weight	138.21 g/mol	[1][2]
Appearance	Colorless to pale yellow liquid	[2][3]
Odor	Spicy, woody, minty, herbaceous	[2][4]
Boiling Point	~230–234 °C (estimated)	[2]
98-100 °C at 10 Torr	[4]	
Density	0.930-0.950 g/cm ³	[1][2][3]
Refractive Index	1.481-1.490	[1][2][3]
Solubility	Insoluble in water; soluble in oils and ethanol	[1][2][4]
Flash Point	87.22 °C (189.00 °F) TCC	[3]

Spectroscopic Analysis

Spectroscopic techniques are indispensable for the structural elucidation and purity assessment of organic compounds. The following sections detail the expected Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data for **4-isopropyl-2-cyclohexenone**.

2.2.1. ¹H and ¹³C NMR Spectroscopy

Proton and carbon NMR spectroscopy provide detailed information about the carbon-hydrogen framework of a molecule.

- ¹H NMR: The proton NMR spectrum of **4-isopropyl-2-cyclohexenone** is expected to show distinct signals for the vinyl protons of the double bond, the proton at the chiral center bearing the isopropyl group, the methylene protons of the ring, and the methyl protons of the isopropyl group.

- ^{13}C NMR: The carbon NMR spectrum will display characteristic peaks for the carbonyl carbon, the two olefinic carbons, the chiral carbon attached to the isopropyl group, the remaining ring carbons, and the carbons of the isopropyl group.

2.2.2. Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule. The IR spectrum of **4-isopropyl-2-cyclohexenone** will be dominated by a strong absorption band corresponding to the C=O stretching of the α,β -unsaturated ketone. A weaker C=C stretching absorption for the alkene will also be present.

2.2.3. Mass Spectrometry (MS)

Mass spectrometry provides information about the mass and fragmentation pattern of a molecule. In the electron ionization (EI) mass spectrum of **4-isopropyl-2-cyclohexenone**, the molecular ion peak (M^+) would be observed at an m/z corresponding to its molecular weight (138).^{[1][5]} Common fragmentation patterns for cyclic ketones and compounds with isopropyl groups would also be expected.^{[1][6]}

Synthesis and Purification

The synthesis of **4-isopropyl-2-cyclohexenone** can be achieved through various methods. A common and effective approach involves an aldol condensation followed by a sigmatropic rearrangement.^[2] This modular strategy allows for the synthesis of a variety of substituted cyclohexenones.^[2]

General Synthetic Approach

A powerful method for synthesizing cyclohexenone derivatives involves an initial aldol condensation of a ketone, such as an isopropyl ketone, with an α,β -unsaturated carbonyl compound.^[2] This reaction forms a γ,δ -unsaturated diketone intermediate which can then undergo a sigmatropic rearrangement to yield the desired cyclohexenone.^[2]

Experimental Protocol: Synthesis via Aldol Condensation and Rearrangement

The following is a representative, step-by-step methodology for the synthesis of a cyclohexenone derivative, illustrating the key principles.

Step 1: Aldol Condensation

- To a solution of an appropriate isopropyl ketone in a suitable solvent (e.g., ethanol), add a catalytic amount of a base (e.g., sodium hydroxide).
- Slowly add the α,β -unsaturated carbonyl compound to the reaction mixture at a controlled temperature.
- Stir the reaction mixture until the starting materials are consumed, as monitored by Thin Layer Chromatography (TLC).
- Neutralize the reaction with a dilute acid and extract the product with an organic solvent.
- Wash the organic layer with brine, dry over an anhydrous salt (e.g., MgSO_4), and concentrate under reduced pressure to obtain the crude γ,δ -unsaturated diketone.

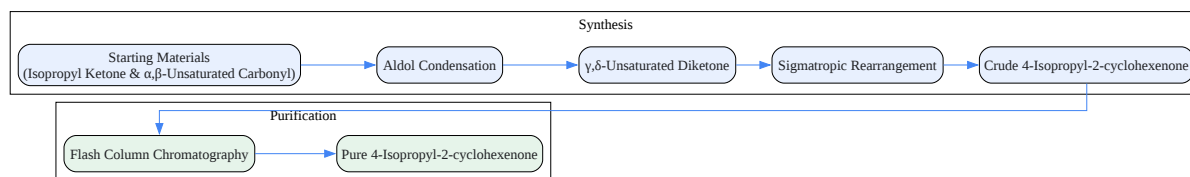
Step 2: Sigmatropic Rearrangement

- Dissolve the crude diketone in a high-boiling solvent.
- Heat the solution to the required temperature to induce the sigmatropic rearrangement. The optimal temperature is typically between 160–180°C.^[2]
- Monitor the reaction progress by TLC.
- Upon completion, cool the reaction mixture and purify the product.

Purification

Purification of the crude **4-isopropyl-2-cyclohexenone** is typically achieved by flash column chromatography on silica gel.^[7] A common eluent system is a mixture of hexane and ether.^[7]

Workflow for Synthesis and Purification



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Caption: Workflow for the synthesis and purification of **4-isopropyl-2-cyclohexenone**.

Chemical Reactivity and Mechanistic Considerations

The reactivity of **4-isopropyl-2-cyclohexenone** is dominated by its α,β-unsaturated ketone functionality, which provides two electrophilic centers for nucleophilic attack.

Conjugate Addition (Michael Addition)

The β-carbon of the enone system is electrophilic and susceptible to attack by a wide range of nucleophiles in a reaction known as a Michael addition or conjugate addition.^[2] This is a powerful C-C and C-heteroatom bond-forming reaction.

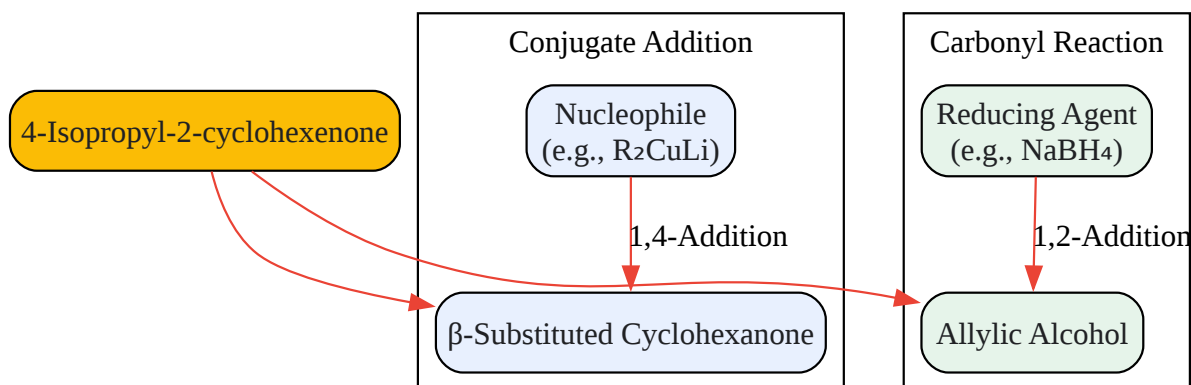
Carbonyl Group Reactions

The carbonyl group undergoes typical ketone reactions. For instance, it can be reduced to the corresponding alcohol using reducing agents like sodium borohydride. It can also be attacked by organometallic reagents such as Grignard reagents or organolithium compounds to form tertiary alcohols.^[8]

Double Bond Reactions

The double bond can also be functionalized through various addition reactions, although the presence of the electron-withdrawing carbonyl group deactivates it towards electrophilic attack compared to a simple alkene.

Key Reaction Pathways



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Caption: Key reaction pathways of **4-isopropyl-2-cyclohexenone**.

Applications in Drug Development

Optically active γ -substituted cycloalkenones are crucial precursors in the synthesis of natural products and pharmaceutically active molecules.^[9] The structural motif of **4-isopropyl-2-cyclohexenone** is a valuable starting point for the construction of more complex molecular scaffolds. The ability to introduce substituents at various positions on the cyclohexenone ring through a sequence of controlled reactions makes it a versatile platform for building molecular complexity.^[2]

The introduction of small, conformationally restricted rings like the one present in this molecule can be advantageous in drug design. For instance, the cyclopropane ring, another small carbocycle, is widely used in small-molecule drugs to enhance potency, improve metabolic stability, and increase oral bioavailability.^[10] While not a cyclopropane, the principles of using rigid scaffolds to control conformation and present substituents in a defined spatial orientation are applicable.

Safety and Handling

4-Isopropyl-2-cyclohexenone is a flammable liquid and vapor.^[11] It should be handled in a well-ventilated area, away from heat, sparks, open flames, and other ignition sources.^{[12][13]} Protective gloves, clothing, and eye/face protection should be worn. In case of skin contact, immediately remove all contaminated clothing and rinse the skin with water.^[13] Store in a tightly closed container in a dry, cool, and well-ventilated place.^[12]

Conclusion

4-Isopropyl-2-cyclohexenone is a molecule of significant interest in organic synthesis. Its well-defined physicochemical properties, coupled with its versatile reactivity, make it an invaluable tool for the construction of complex molecular architectures. A thorough understanding of its synthesis, spectroscopic characteristics, and reaction mechanisms is essential for leveraging its full potential in research, particularly in the field of drug discovery and development where the creation of novel and diverse molecular entities is paramount.

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